

# Best practices for storing and handling recombinant MOUSE IL-4

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## Compound of Interest

Compound Name: MOUSE IL-4

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## Technical Support Center: Recombinant Mouse IL-4

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for the storage and handling of recombinant mouse Interleukin-4 (IL-4). It is designed to assist researchers, scientists, and drug development professionals in optimizing their experimental outcomes.

## Frequently Asked Questions (FAQs)

Q1: What is recombinant **mouse IL-4** and what are its key characteristics?

Recombinant mouse Interleukin-4 (IL-4) is a pleiotropic cytokine primarily produced by activated T lymphocytes, mast cells, and basophils.<sup>[1]</sup> It plays a crucial role in the regulation of immune responses, including the differentiation of T helper cells and isotype switching in B lymphocytes.<sup>[1][2]</sup> The recombinant form is typically produced in *E. coli* or yeast expression systems.<sup>[1][3]</sup>

Characteristic	Value	Source
Molecular Mass	Approximately 13.5 - 14 kDa	[1][4]
Amino Acid Residues	120 or 121	[1][2]
Structure	Single, non-glycosylated polypeptide chain	[1][2]
Purity	Typically >95% as determined by SDS-PAGE	[1][5]
Endotoxin Level	Generally $\leq 0.1$ ng/ $\mu$ g (or < 1 EU/ $\mu$ g)	[1][5]

#### Q2: How should I reconstitute lyophilized recombinant **mouse IL-4**?

Proper reconstitution is critical for maintaining the biological activity of the cytokine.

- Centrifuge the vial: Before opening, briefly centrifuge the vial to ensure the lyophilized powder is at the bottom.[6][7]
- Use the recommended solvent: Reconstitute in sterile, distilled water or sterile phosphate-buffered saline (PBS).[1][2][3] Some manufacturers may recommend a specific buffer, such as 10 mM acetic acid, so always consult the product-specific datasheet.[8]
- Determine the right concentration: It is generally recommended to reconstitute to a concentration of 0.1-1.0 mg/mL.[2][7] For example, adding 100  $\mu$ L of sterile water to a 10  $\mu$ g vial will result in a 0.1 mg/mL (100  $\mu$ g/mL) stock solution.
- Incorporate a carrier protein: For long-term storage and to prevent loss of activity at low concentrations, the addition of a carrier protein like 0.1% Bovine Serum Albumin (BSA) or Human Serum Albumin (HSA) is highly recommended.[1][9][10]
- Gentle mixing: After adding the solvent, gently mix by pipetting or swirling. Avoid vigorous shaking or vortexing, which can denature the protein.[6]

#### Q3: What are the optimal storage conditions for recombinant **mouse IL-4**?

Storage conditions depend on whether the protein is in its lyophilized or reconstituted form.

Form	Storage Temperature	Duration	Recommendations	Source(s)
Lyophilized	-20°C to -80°C	Up to 12 months or more	Store desiccated. Stable for short periods (e.g., 3 weeks) at room temperature.	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[9]</a>
Reconstituted (Stock Solution)	-20°C to -80°C	3-6 months	Aliquot to avoid repeated freeze-thaw cycles. Use polypropylene tubes.	<a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Reconstituted (Short-term)	2°C to 8°C	1 week to 1 month	Store under sterile conditions.	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[9]</a>

## Troubleshooting Guide

### Issue 1: Loss of Biological Activity

Q: My recombinant **mouse IL-4** is not showing the expected biological effect in my cell-based assay. What could be the cause?

A: Several factors can contribute to a loss of bioactivity. Consider the following troubleshooting steps:

- Improper Reconstitution or Storage:
  - Did you add a carrier protein? For long-term storage or when working with dilute solutions, a carrier protein (e.g., 0.1% BSA) is crucial to prevent the cytokine from adhering to the vial surface and to enhance stability.[\[1\]](#)[\[9\]](#) Failure to add a carrier protein can result in a significant loss of activity.[\[5\]](#)

- Have you subjected the protein to multiple freeze-thaw cycles? Repeated freezing and thawing can denature the protein. It is essential to aliquot the reconstituted stock solution into single-use volumes.[\[1\]](#)[\[6\]](#)[\[9\]](#)
- Is the reconstituted protein stored for too long? Even when stored correctly, reconstituted proteins have a finite shelf life. Check the manufacturer's recommendations for storage duration.[\[4\]](#)[\[9\]](#)
- Experimental Conditions:
  - Is your cell line responsive to **mouse IL-4**? Confirm that your target cells express the IL-4 receptor. Some cell lines, like HT-2, are commonly used to test **mouse IL-4** activity.[\[4\]](#)[\[10\]](#)
  - Have you optimized the concentration? The effective dose (ED50) can vary between cell lines and experimental setups. Perform a dose-response experiment to determine the optimal concentration for your specific assay.[\[11\]](#)
  - Is there an issue with your assay? Ensure that other components of your experiment (e.g., cell viability, media, other reagents) are optimal. Poor cell health can impact the response to cytokines.[\[12\]](#)
- Product-Specific Issues:
  - Could there be lot-to-lot variability? In some cases, there can be variations in activity between different manufacturing batches.[\[13\]](#) If you suspect this is the issue, contact the supplier's technical support.

## Issue 2: Protein Precipitation or Aggregation

Q: I noticed precipitates in my reconstituted IL-4 solution. What should I do?

A: Protein precipitation can lead to a loss of active protein.

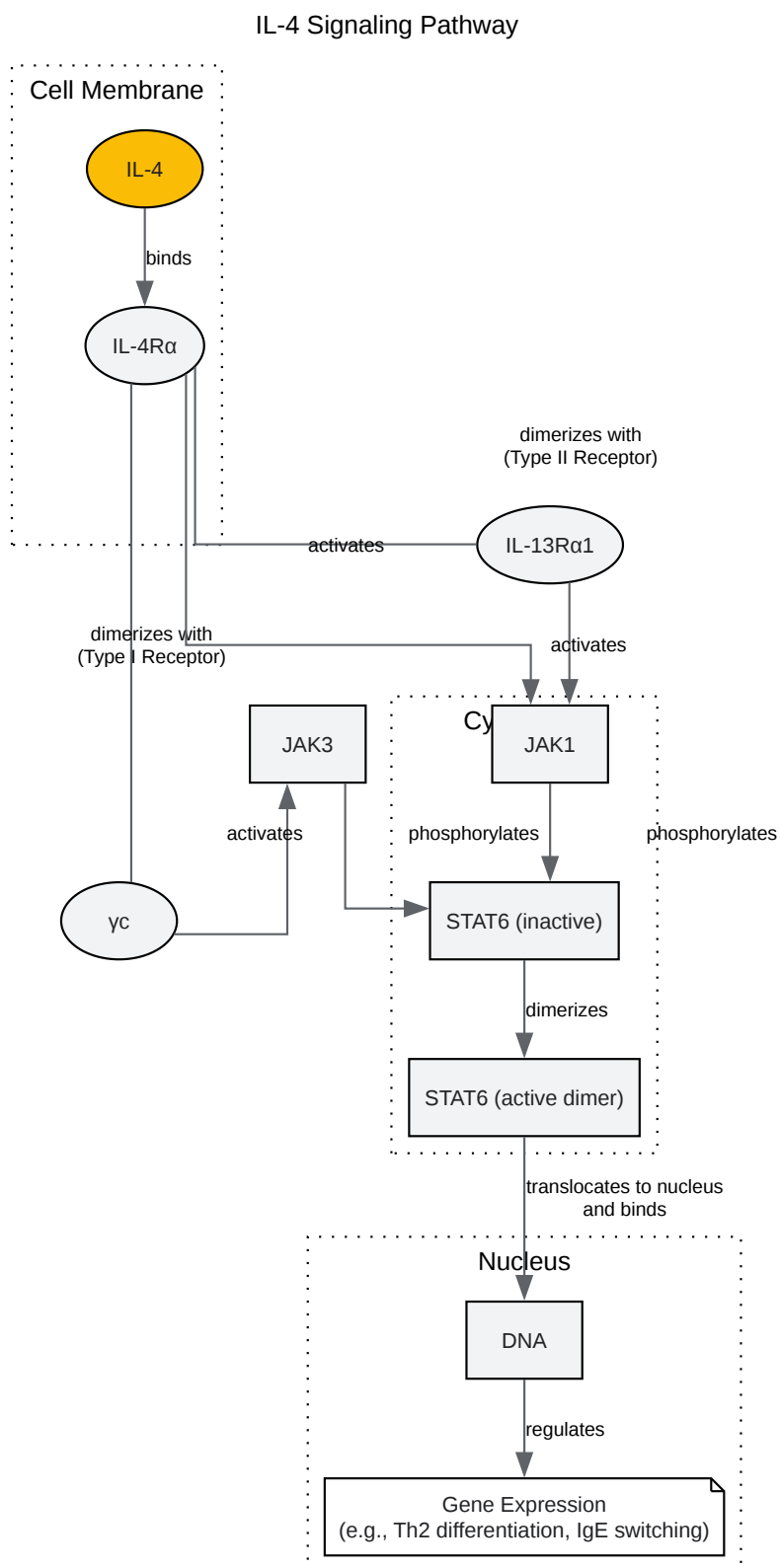
- Reconstitution Conditions: Ensure you are using the recommended sterile, high-purity water or buffer for reconstitution.[\[1\]](#)[\[10\]](#) Reconstituting at too high a concentration or in an inappropriate buffer can sometimes lead to precipitation.

- **Storage:** Storing reconstituted protein at 4°C for extended periods might increase the risk of aggregation for some proteins. For long-term storage, freezing at -20°C or -80°C is recommended.[\[6\]](#)[\[9\]](#)
- **Handling:** Avoid vigorous vortexing or shaking during reconstitution, as this can cause aggregation.[\[6\]](#)

## Experimental Protocols & Visualizations

### IL-4 Signaling Pathway

Interleukin-4 signals through two main receptor complexes, Type I and Type II, leading to the activation of the Jak/STAT pathway.[\[9\]](#)



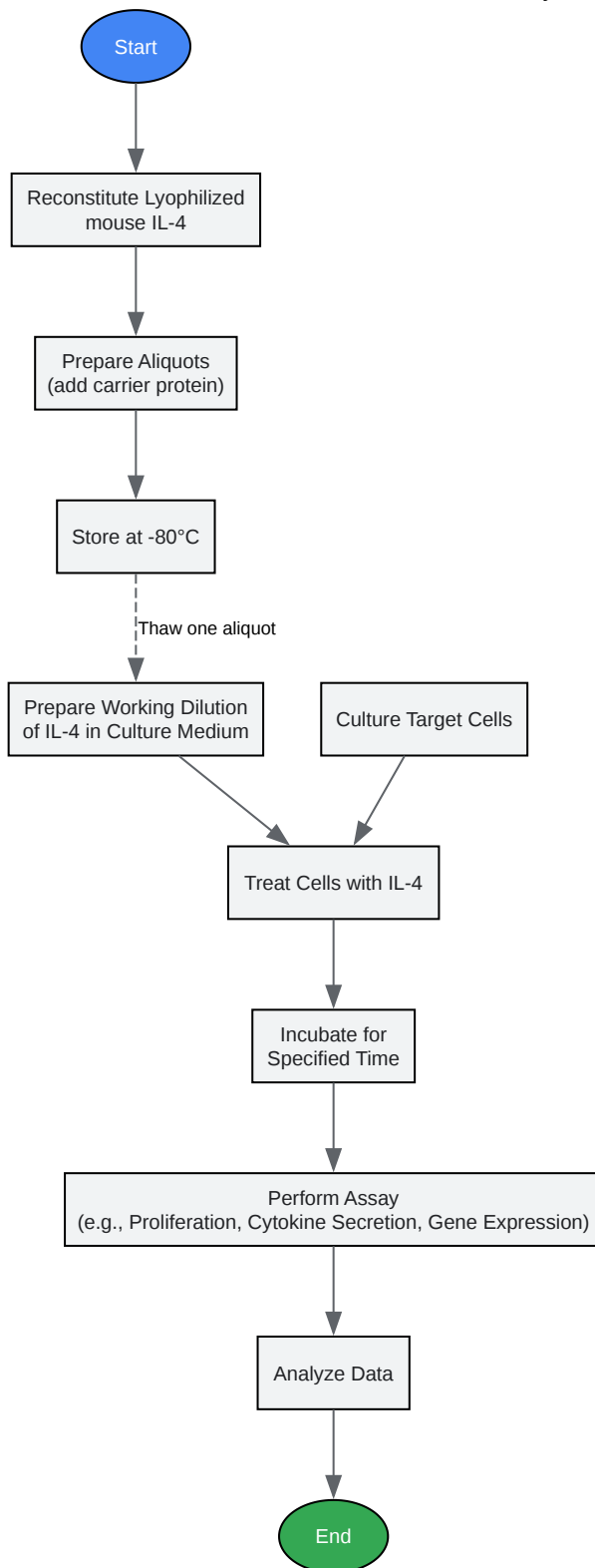
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Caption: IL-4 signaling through Type I and II receptors activates the JAK/STAT pathway.

## General Experimental Workflow for Cell-Based Assays

This workflow outlines the key steps for using recombinant **mouse IL-4** in a typical cell culture experiment.

## General Workflow for rmIL-4 Cell-Based Assay

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Caption: A typical workflow for using recombinant **mouse IL-4** in cell culture.



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## References

- 1. immunotools.de [immunotools.de]
- 2. novusbio.com [novusbio.com]
- 3. ibisci.com [ibisci.com]
- 4. cdn.stemcell.com [cdn.stemcell.com]
- 5. Recombinant Mouse IL-4 [bdbiosciences.com]
- 6. bosterbio.com [bosterbio.com]
- 7. Mouse IL-4 Recombinant Protein - FAQs [thermofisher.com]
- 8. Mouse IL-4 Recombinant Protein (PMC0046) [thermofisher.com]
- 9. Mouse IL-4 Recombinant Protein | Cell Signaling Technology [cellsignal.com]
- 10. You are being redirected... [bio-world.com]
- 11. bio-techne.com [bio-techne.com]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
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